

Technical Guide: Physicochemical Properties of 2-amino-N-(pyridin-3-yl)benzamide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-amino-N-(pyridin-3-yl)benzamide

Cat. No.: B1269747

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **2-amino-N-(pyridin-3-yl)benzamide**, a compound of interest in pharmaceutical research and medicinal chemistry.

Core Molecular Data

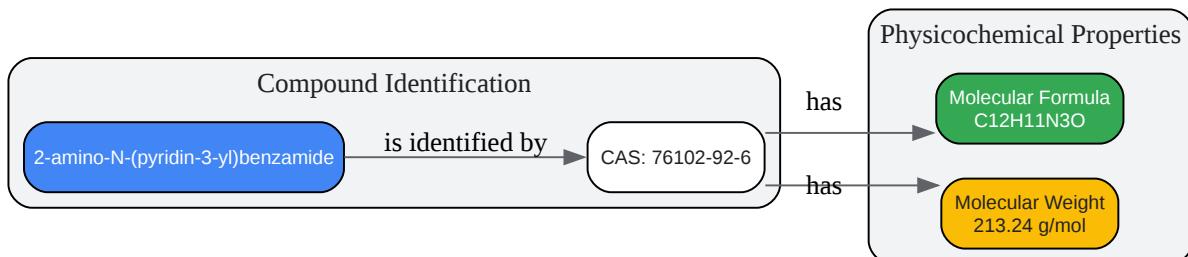
The foundational attributes of a chemical compound are its molecular formula and weight. These values are critical for stoichiometric calculations, analytical characterization, and the design of synthetic pathways. The empirical data for **2-amino-N-(pyridin-3-yl)benzamide** are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₁ N ₃ O	[1] [2]
Molecular Weight	213.24 g/mol	[1] [2]
CAS Number	76102-92-6	[1] [2]

Structural and Chemical Identity

2-amino-N-(pyridin-3-yl)benzamide is a multifaceted organic molecule that incorporates an amino group attached to a benzamide moiety, which is in turn linked to a pyridine ring.^[1] This unique structural arrangement makes it a valuable intermediate in the synthesis of more complex bioactive molecules.^[1] Its applications are notable in the field of medicinal chemistry, where it serves as a building block for novel therapeutic agents, particularly those targeting neurological disorders and cancer.^[1] The compound typically appears as a white to beige crystalline powder.^[1]

The diagram below illustrates the logical relationship for the identification and characterization of this compound.



[Click to download full resolution via product page](#)

Caption: Logical flow from compound identification to its core physicochemical properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. indiamart.com [indiamart.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2-amino-N-(pyridin-3-yl)benzamide]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1269747#2-amino-n-pyridin-3-yl-benzamide-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com